

Proper Disposal and Safe Handling of ISAM-140: A Procedural Guide

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Compound of Interest

Compound Name: ISAM-140

Cat. No.: B1672192

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This document provides essential safety, handling, and disposal procedures for **ISAM-140**, a potent and highly selective A2B adenosine receptor antagonist. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Key Safety and Handling Data

Proper handling and storage of **ISAM-140** are paramount to prevent accidental exposure and maintain its chemical integrity. The following tables summarize the critical quantitative and qualitative data for safe laboratory practices.

Parameter	Specification	Source
Storage Temperature (Powder)	-20°C	[1]
Storage Temperature (in Solvent)	-80°C	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]

Table 1: Storage and Incompatibility

Hazard Classification	GHS Code	Description	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	[1]

Table 2: GHS Hazard Classifications

Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the substance and decontaminate the affected area.

Materials:

- Personal Protective Equipment (PPE): Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator.[\[1\]](#)
- Liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#)
- Decontamination solution (e.g., alcohol).[\[1\]](#)
- Approved waste disposal container.[\[1\]](#)

Procedure:

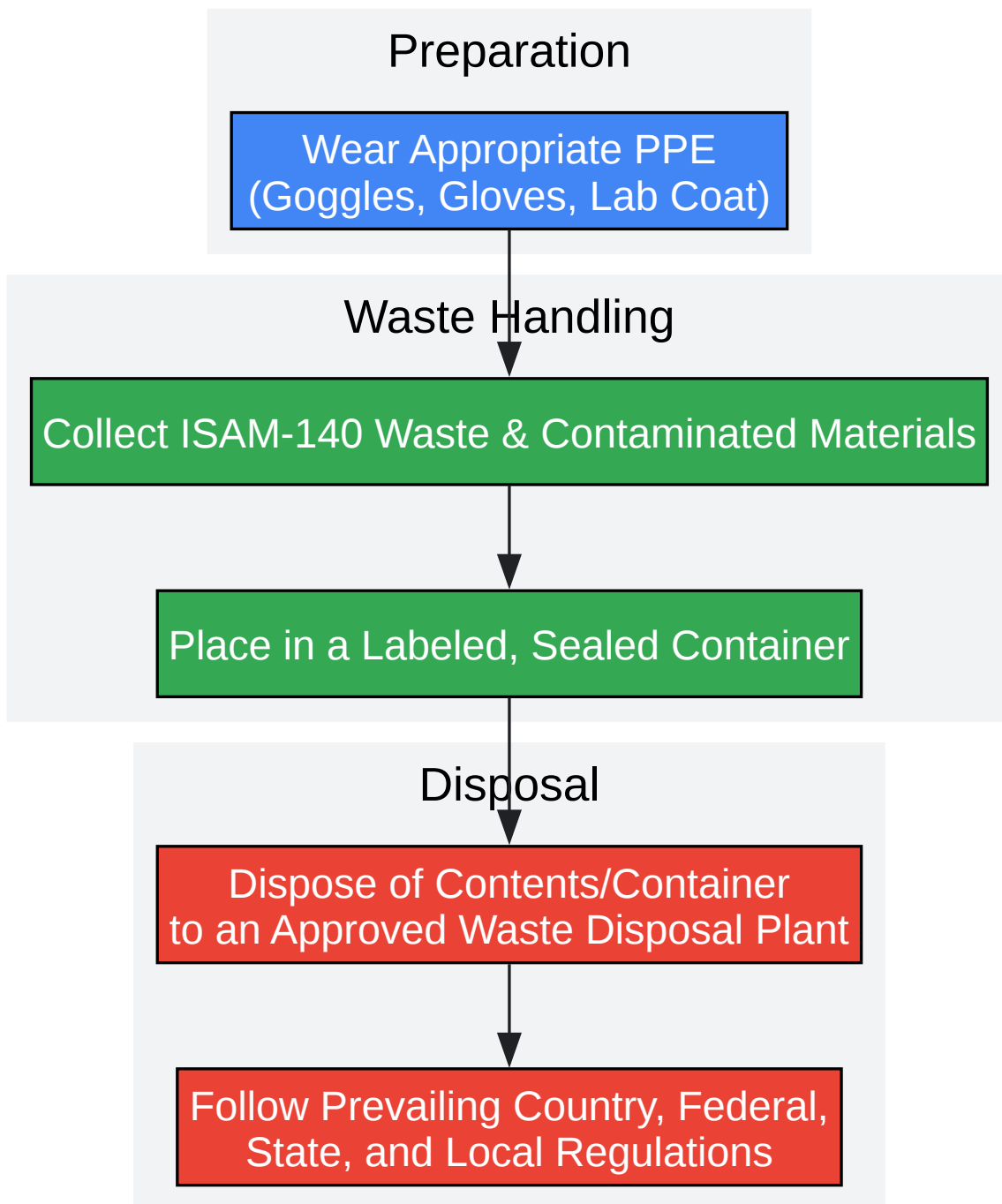
- Evacuate and Ventilate: Immediately evacuate personnel from the spill area and ensure adequate ventilation.[\[1\]](#)
- Don PPE: Wear full personal protective equipment, including safety goggles, gloves, a lab coat, and a respirator.[\[1\]](#)

- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- Absorption: Absorb the spilled solution with a finely-powdered liquid-binding material.[\[1\]](#)
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Disposal: Collect all contaminated materials, including the absorbent, into an approved waste disposal container for proper disposal according to regulations.[\[1\]](#)

ISAM-140 Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **ISAM-140** and its contaminated containers. Adherence to this workflow is mandatory to ensure compliance with safety and environmental regulations.

ISAM-140 Disposal Workflow



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References

- 1. ISAM-140|MSDS [dcchemicals.com]
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